

# Solubility of Diethyl dibromomalonate in organic solvents

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## Compound of Interest

Compound Name: *Diethyl dibromomalonate*

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An In-depth Technical Guide to the Solubility of **Diethyl Dibromomalonate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **diethyl dibromomalonate** in various organic solvents. **Diethyl dibromomalonate** is a crucial reagent in organic synthesis, particularly in the formation of cyclopropane rings and as a precursor for various heterocyclic compounds utilized in drug discovery and development. A thorough understanding of its solubility is paramount for its effective use in reaction chemistry, purification processes, and formulation studies. This document consolidates available qualitative solubility data, outlines general experimental protocols for solubility determination, and presents key physical properties.

## Introduction

**Diethyl dibromomalonate** (CAS No. 631-22-1) is a halogenated organic compound with the chemical formula  $C_7H_{10}Br_2O_4$ .<sup>[1]</sup> Its utility as a synthetic intermediate is well-established; however, detailed quantitative solubility data in common organic solvents is not extensively documented in publicly available literature. This guide aims to bridge this gap by providing qualitative solubility information and standardized methodologies for its empirical determination. The proper choice of solvent is critical for optimizing reaction yields, controlling reaction kinetics, and facilitating product isolation and purification.

# Physicochemical Properties of Diethyl Dibromomalonate

A summary of the key physical and chemical properties of **diethyl dibromomalonate** is presented in Table 1. These properties are essential for handling, storage, and for understanding its behavior in different solvent systems.

Table 1: Physicochemical Properties of **Diethyl Dibromomalonate**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>4</sub>	[1]
Molecular Weight	317.96 g/mol	[1]
Appearance	Clear, light yellow liquid	[2]
Density	1.68 g/mL at 25 °C	[3]
Boiling Point	140-143 °C at 18 mmHg	[3]
Refractive Index	n <sub>20/D</sub> 1.484	[3]
CAS Number	631-22-1	[1]

## Solubility of Diethyl Dibromomalonate in Organic Solvents

While specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **diethyl dibromomalonate** is scarce in the literature, qualitative descriptions indicate its solubility in a range of common organic solvents. This is consistent with the general principle that "like dissolves like," where a moderately polar organic compound such as **diethyl dibromomalonate** is expected to be soluble in other organic solvents.

Table 2: Qualitative Solubility of **Diethyl Dibromomalonate** and Related Compounds in Organic Solvents

Solvent	Diethyl Dibromomalonate	Diethyl Bromomalonate	Diethyl Ethylmalonate
Benzene	Soluble[2]	Very Soluble[4]	-
Carbon Tetrachloride	Soluble[2]	-	-
Dimethyl Sulfoxide (DMSO)	Soluble[2]	-	-
Tetrahydrofuran (THF)	Soluble[2]	-	-
Chloroform	-	Soluble[5][6]	Soluble[7]
Hexanes	-	Soluble[6]	-
Ethanol	-	Highly Soluble[8]	Soluble[7]
Acetone	-	Highly Soluble[8]	Soluble[7]
Water	Does not mix well	Slightly Soluble[8]	Limited Solubility[7]

Note: The solubility of related malonate esters is included to provide further insight into the expected behavior of **diethyl dibromomalonate**.

## Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for determining the solubility of a liquid compound like **diethyl dibromomalonate** in an organic solvent. This method, often referred to as the shake-flask method, is a standard approach for generating solubility data.[9]

### 4.1. Materials and Equipment

- **Diethyl dibromomalonate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps

- Thermostatically controlled shaker or water bath
- Micropipettes
- Centrifuge (optional)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

#### 4.2. Procedure

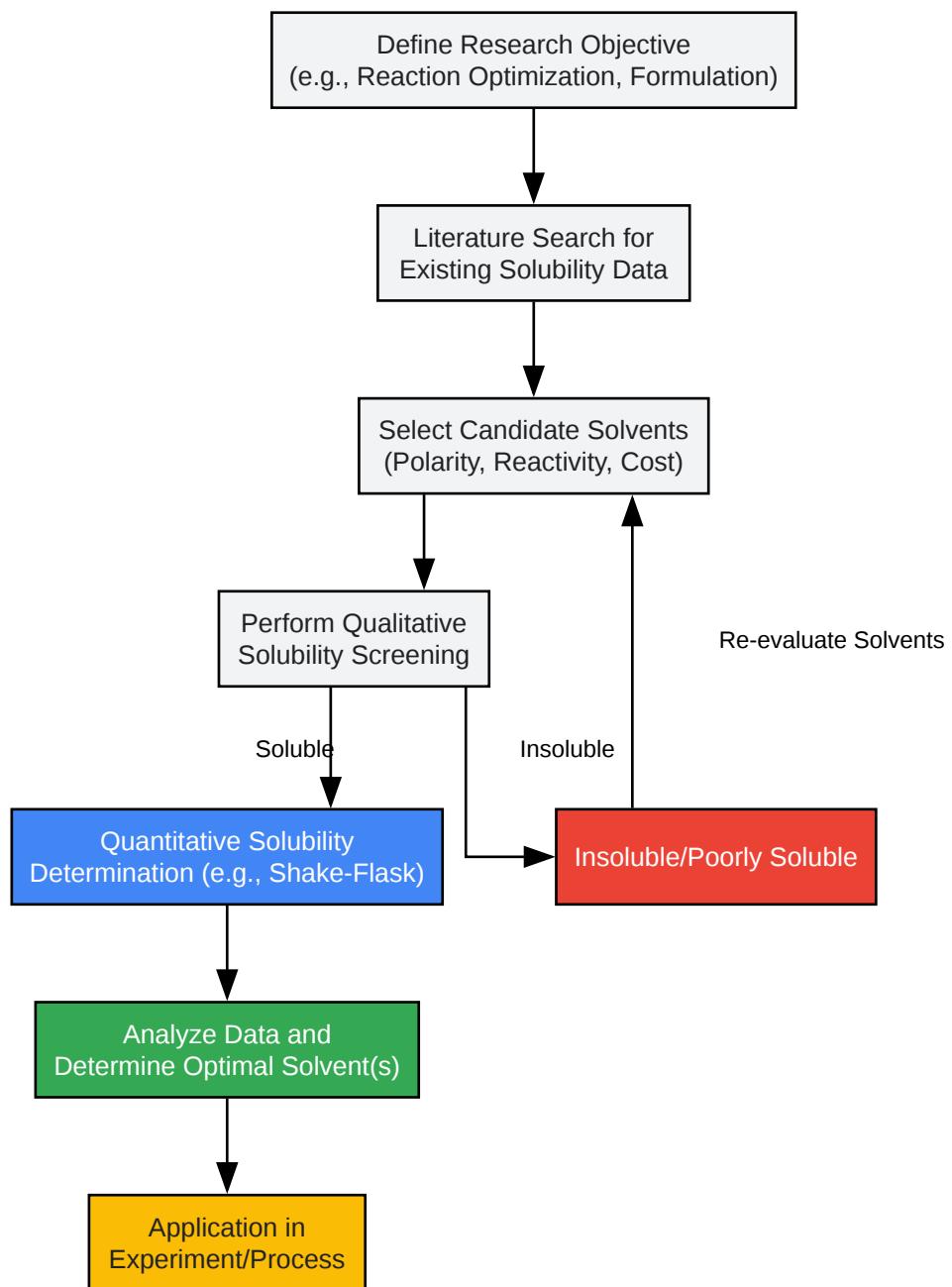
- Preparation of Saturated Solutions:
  - Add an excess amount of **diethyl dibromomalonate** to a known volume of the selected organic solvent in a vial. The excess is crucial to ensure that a saturated solution is formed.
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25 °C).
  - Agitate the mixtures for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After the equilibration period, allow the vials to stand undisturbed for several hours to allow the undissolved **diethyl dibromomalonate** to settle.
  - If necessary, centrifuge the vials at a low speed to facilitate the separation of the undissolved solute.
- Sample Analysis:
  - Carefully withdraw a known volume of the clear, saturated supernatant using a micropipette.

- Dilute the aliquot with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.
- Analyze the diluted sample using a pre-calibrated HPLC or GC method to determine the concentration of **diethyl dibromomalonate**.

- Calculation of Solubility:
  - The solubility is calculated from the measured concentration and the dilution factor. The results are typically expressed in g/100 mL, mg/mL, or mol/L.

## Logical Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for assessing the solubility of a compound like **diethyl dibromomalonate** in a research and development setting.



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Caption: Logical workflow for solubility assessment of a chemical compound.

## Conclusion

While quantitative solubility data for **diethyl dibromomalonate** remains a gap in the scientific literature, qualitative evidence and the properties of structurally similar compounds strongly suggest its solubility in a wide array of common organic solvents. For applications requiring

precise solubility values, the provided experimental protocol offers a robust methodology for their determination. The logical workflow presented can guide researchers in systematically selecting an appropriate solvent for their specific needs, thereby optimizing experimental outcomes in synthesis, purification, and formulation.

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## References

- 1. Diethyl dibromomalonate [webbook.nist.gov]
- 2. 631-22-1 CAS MSDS (DIETHYL DIBROMOMALONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. DIETHYL DIBROMOMALONATE Four Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. Diethyl Malonate | C7H12O4 | CID 7761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. DIETHYL BROMOMALONATE | 685-87-0 [chemicalbook.com]
- 6. 685-87-0 CAS MSDS (DIETHYL BROMOMALONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. sonalplasrubind.com [sonalplasrubind.com]
- 9. m.youtube.com [m.youtube.com]
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